

Technical Guide: L-Methionine (methyl-) in Research and Drug Development

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Compound of Interest

Compound Name: L-METHIONINE (METHYL-13C)

Cat. No.: B1579917

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Executive Summary

L-Methionine (methyl-

) is a stable isotopologue of the essential amino acid methionine, where the carbon atom of the terminal S-methyl group is replaced by Carbon-13 (

).^[1]^[2]^[3]^[4] Unlike uniform labeling (

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), which labels the entire carbon backbone, this specific isotopologue targets the primary methyl-donor functionality of the cell.

Key Utility:

- Structural Biology (NMR): Enables Methyl-TROSY spectroscopy for analyzing high-molecular-weight proteins (>100 kDa) and membrane proteins.
- Metabolic Flux Analysis (MFA): Traces the flow of one-carbon (1C) units through the S-adenosylmethionine (SAM) cycle into DNA, proteins, and polyamines.

- Clinical Diagnostics: Assesses hepatic mitochondrial function via breath tests (exhaled).

Part 1: The Mechanistic Basis (The One-Carbon Cycle)

To apply L-Methionine (methyl-

) effectively, one must understand its fate within the Methionine Cycle. Upon cellular entry, methionine is adenylated to form S-Adenosylmethionine (SAM), the universal methyl donor.

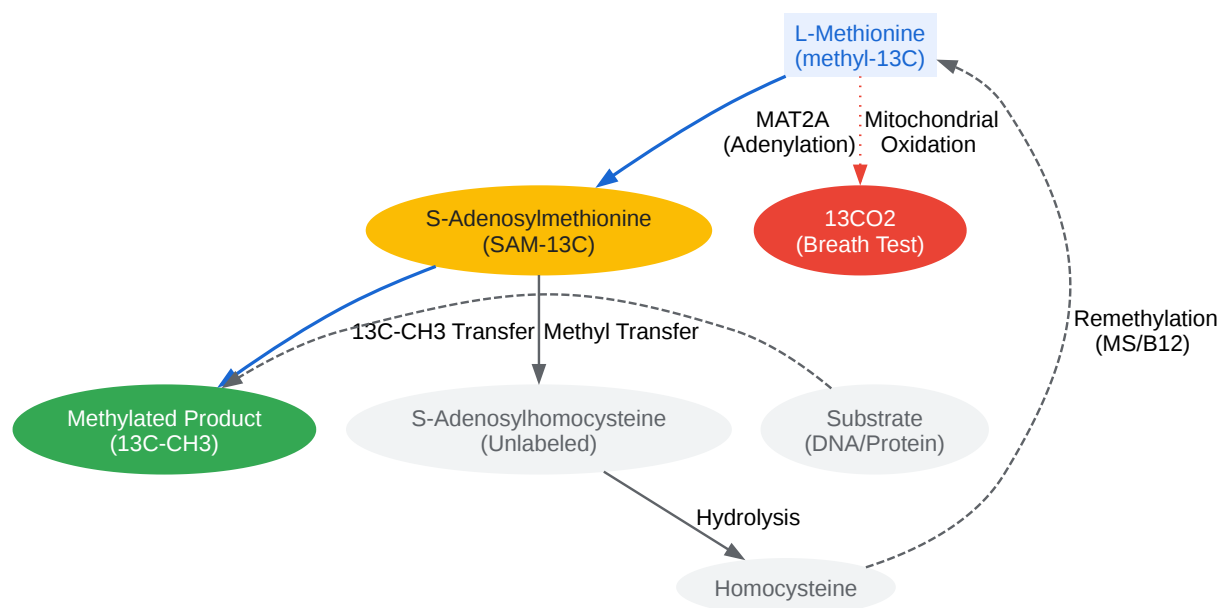
The

-labeled methyl group is the "warhead" of this molecule. It is transferred to substrates (DNA, Histones, Phospholipids), converting SAM to S-Adenosylhomocysteine (SAH).

Visualization: The -Methyl Flux

The following diagram illustrates the specific path of the

label (highlighted in red pathways) versus the recycling of the carbon backbone.



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Figure 1: Tracing the ^{13}C label from L-Methionine through the methionine cycle. The label is transferred to the methyl group of SAM- ^{13}C , which is then transferred to the substrate or oxidized to $^{13}\text{CO}_2$. The label leaves the methionine cycle, permanently tagging the substrate or being oxidized to $^{13}\text{CO}_2$.

Note that after methyl transfer, the label leaves the methionine cycle, permanently tagging the substrate or being oxidized to $^{13}\text{CO}_2$.

Part 2: Application in NMR Spectroscopy (Methyl-TROSY)

The Problem: In large proteins (>50 kDa), slow molecular tumbling causes rapid signal decay (transverse relaxation), broadening NMR peaks until they disappear. **The Solution:** The Methyl-TROSY (Transverse Relaxation Optimized Spectroscopy) effect. Methyl groups possess favorable relaxation properties due to their rapid internal rotation.

Why L-Methionine (methyl-)?

While Isoleucine, Leucine, and Valine (ILV) are often used, Methionine is critical because:

- Probe Location: Methionine residues are often buried in hydrophobic cores or located at protein-protein interfaces, acting as excellent sensors for conformational changes.
- Flexibility: The long side chain (

-

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) provides unique dynamic information.

Protocol: Isotope Labeling for High-MW Proteins

Objective: Produce highly deuterated proteins with

-labeled methionine methyl groups to minimize dipolar relaxation broadening.

Materials:

- E. coli BL21(DE3) or similar expression strain.
- M9 Minimal Media prepared with

(99.9%).
- Precursor: L-Methionine (methyl-

) (often used in conjunction with uniform deuteration).

Step-by-Step Methodology:

Phase	Action	Rationale
1. Adaptation	Adapt cells to M9 media stepwise (50% 100%) over 24 hours.	Prevents growth shock from deuterium isotope effect.
2. Growth	Inoculate 1L M9 media (containing -Glucose/ if backbone assignment is needed). Grow to .	Establishes biomass before labeling.
3. Suppression	Add 100 mg/L L-Methionine (methyl-) 30 mins prior to induction.	High exogenous concentration feedback-inhibits the endogenous methionine biosynthesis pathway, ensuring high incorporation efficiency [1].
4. Induction	Induce with IPTG (0.5 - 1.0 mM). Incubate 12-20 hours at lower temp (20-25°C).	Lower temperature improves folding and minimizes metabolic scrambling of the label.
5. Purification	Harvest and purify using standard affinity chromatography.	Ensure buffers are pH matched to NMR requirements.

Part 3: Metabolic Flux Analysis & Epigenetics

In oncology and epigenetics, researchers use L-Methionine (methyl-

) to distinguish between methionine uptake and homocysteine recycling, and to quantify methylation rates.

The "Methionine Dependence" Phenomenon

Many cancer cells (e.g., auxotrophic tumors) cannot recycle homocysteine to methionine efficiently.[9] By feeding cells L-Methionine (methyl-

), researchers can track the

flux into the SAM pool.

- Observation: If the label appears only in SAM and methylated products, but the methionine pool remains 100% labeled (M+1), the recycling pathway (Hcy Met) is inactive.
- Mass Shift: The methyl transfer results in a +1.003 Da mass shift in the target metabolite.

Protocol: Tracing DNA Methylation (LC-MS/MS)

Objective: Quantify the rate of de novo DNA methylation (5-methylcytosine formation).

- Pulse Labeling:
 - Culture cells in methionine-free media supplemented with L-Methionine (methyl-) (typically 100 M) for 6, 12, or 24 hours.
- Extraction:
 - Lyse cells and extract DNA using a silica-column kit or phenol-chloroform.
- Hydrolysis:
 - Digest DNA to nucleosides using DNA Degradase Plus™ or a mix of Benzonase/Phosphodiesterase/Alkaline Phosphatase.
 - Incubate at 37°C for 3-6 hours.

- LC-MS/MS Analysis:
 - Column: C18 Reverse Phase.
 - Ionization: ESI Positive mode.
 - Target Transitions (MRM):
 - Unlabeled 5-mC:
 - ¹⁵N-Labeled 5-mC:

(Note the +1 shift in both parent and fragment ions).

- Data Interpretation:
 - Calculate the ratio of

$\frac{^{15}\text{N}}{\text{total 5-mC}}$. This represents the methylation turnover rate during the pulse window [2].

Part 4: Clinical Application (Breath Tests)[1][10][13]

The Methionine Breath Test is a non-invasive diagnostic for hepatic mitochondrial function.[10][11] Unlike the Methacetin breath test (which targets microsomal CYP1A2), Methionine oxidation occurs specifically in the mitochondria.

- Mechanism: L-Methionine (methyl-¹⁵N) enters the liver. In the mitochondria, the methyl group is oxidized to formate and eventually CO_2 .
- Readout: The ratio of $\frac{^{15}\text{N}}{^{14}\text{N}}$ in exhaled breath is measured via Isotope Ratio Mass Spectrometry (IRMS) or NDIR.
- Clinical Utility: Used to assess liver viability before transplantation or to monitor progression of Non-Alcoholic Steatohepatitis (NASH) [3].

References

- Gelis, I., et al. "Structural basis for signal-sequence recognition by the translocase motor SecA as determined by NMR." *Cell* 131.4 (2007): 756-769. [Link](#)
- Maddocks, O.D.K., et al. "Use of ¹³C-Serine or ¹³C-Methionine for Studying Methylation Dynamics in Cancer Cell Metabolism and Epigenetics." *Methods in Molecular Biology* 1928 (2019): 55-65. [Link](#)
- Braden, B., et al. "¹³C-methionine breath test as a marker of hepatic mitochondrial function in non-alcoholic steatohepatitis." *European Journal of Gastroenterology & Hepatology* 22.5 (2010): 572-577. [Link](#)
- Kay, L.E. "NMR studies of protein structure and dynamics." *Journal of Magnetic Resonance* 173.2 (2005): 193-207. [Link](#)

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Sources

- 1. [¹³C]Methionine breath test to assess intestinal failure-associated liver disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. isotope.com [isotope.com]
- 3. L-METHIONINE-METHYL-¹³C CAS#: 49705-26-2 [m.chemicalbook.com]
- 4. L-Methionine-¹³C | CAS#:49705-26-2 | Chemsrce [chemsrc.com]
- 5. (¹³C)-metabolic flux analysis in S-adenosyl-L-methionine production by *Saccharomyces cerevisiae* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Assigning methyl resonances for protein solution-state NMR studies - PMC [pmc.ncbi.nlm.nih.gov]
- 7. pubs.acs.org [pubs.acs.org]

- 8. [\[13C\]Methionine Breath Test to Assess Intestinal Failure-Associated Liver Disease - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 9. [biorxiv.org \[biorxiv.org\]](#)
- 10. [europeanreview.org \[europeanreview.org\]](#)
- 11. [metsol.com \[metsol.com\]](#)
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